

The Role of Sulfakinin in Regulating Feeding Behavior: A Technical Guide

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Compound of Interest

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Abstract

Sulfakinin (SK) is a neuropeptide that plays a crucial and evolutionarily conserved role in the regulation of feeding behavior across a wide range of invertebrate species. Functionally analogous to the vertebrate satiety hormone cholecystikinin (CCK), SK acts as a key anorexigenic signal, inducing a state of satiety and leading to the cessation of food intake. This technical guide provides an in-depth overview of the core functions of SK in feeding regulation, detailing the underlying signaling pathways, summarizing quantitative experimental data, and outlining the methodologies used to elucidate these functions. The information presented is intended to serve as a comprehensive resource for researchers in neurobiology, entomology, and pharmacology, as well as for professionals involved in the development of novel pest control strategies and therapeutic agents targeting feeding-related disorders.

Introduction

The regulation of feeding is a fundamental biological process essential for survival, and it is controlled by a complex interplay of hormonal and neuronal signals. In invertebrates, the sulfakinin (SK) signaling system has emerged as a critical regulator of satiety.^{[1][2][3][4][5][6]} SKs are a family of neuropeptides structurally and functionally homologous to the mammalian gastrin/cholecystikinin (CCK) family of peptides.^{[2][3]} The first insect SK was isolated from the cockroach *Leucophaea maderae*, and subsequent research has identified SKs and their

receptors in numerous insect species, including fruit flies, beetles, locusts, and mosquitoes.[5][7]

SK's primary role in feeding is to act as a satiety factor, signaling to the organism to terminate a meal.[1][2][3][4][5][6] This function is mediated through specific G-protein coupled receptors (GPCRs), known as sulfakinin receptors (SKRs), which are expressed in both the central and peripheral nervous systems.[5][8] The activation of these receptors triggers intracellular signaling cascades that ultimately lead to a reduction in food consumption. Beyond its role in satiety, SK signaling is also implicated in other physiological processes, including the modulation of mating behavior, aggression, and locomotion, highlighting its role as a key coordinator of behavioral states.[2][3][9]

This guide will delve into the molecular and cellular mechanisms of SK action, present quantitative data from key studies, and provide detailed experimental protocols to facilitate further research in this field.

Sulfakinin Signaling Pathways

The anorexigenic effects of sulfakinin are mediated through its interaction with specific receptors and the subsequent activation of intracellular signaling cascades. These pathways can be broadly categorized into peripheral and central signaling mechanisms.

Peripheral Signaling: Modulation of Chemosensory Input

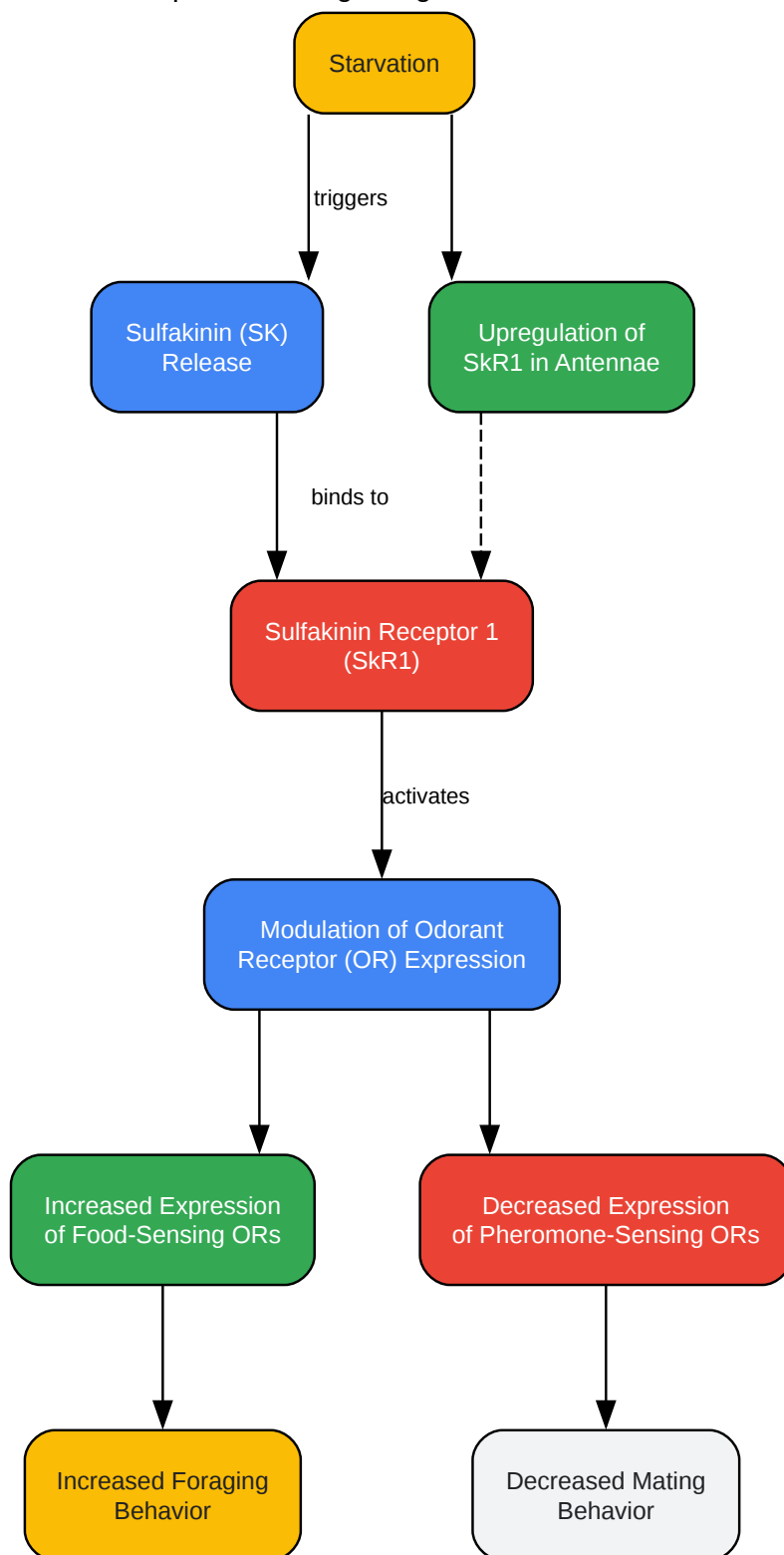
A significant component of SK's action on feeding behavior occurs at the periphery, where it modulates the sensitivity of chemosensory organs to food-related cues. In the oriental fruit fly, *Bactrocera dorsalis*, SK signaling via its receptor SkR1 in the antennae plays a crucial role in the behavioral switch between foraging and mating.[9][10] Starvation leads to an upregulation of SkR1 in antennal neurons.[9][10] Activated SK signaling enhances the expression of odorant receptors (ORs) that detect food volatiles while suppressing the expression of ORs that respond to pheromones.[9] This peripheral modulation effectively makes the insect more sensitive to food odors when hungry, promoting foraging.

Similarly, in *Drosophila melanogaster*, SK signaling has been shown to inhibit the sugar receptor GR64 in the proboscis and proleg tarsi, thereby reducing food ingestion.[1] This

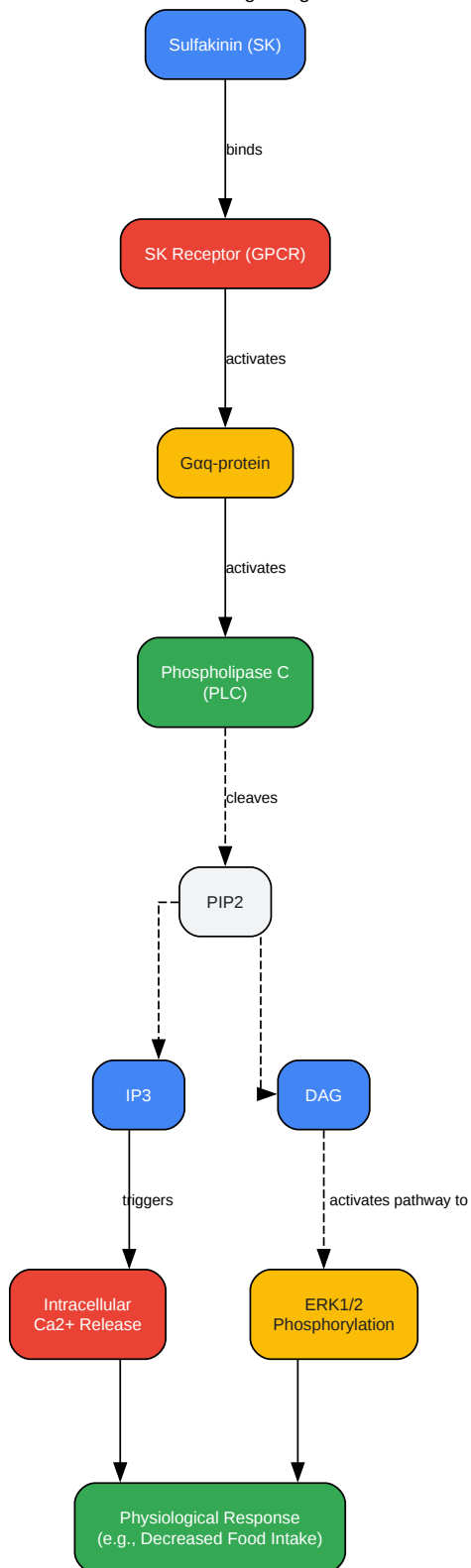
indicates that SK can directly dampen the perception of gustatory cues, contributing to the feeling of satiety.

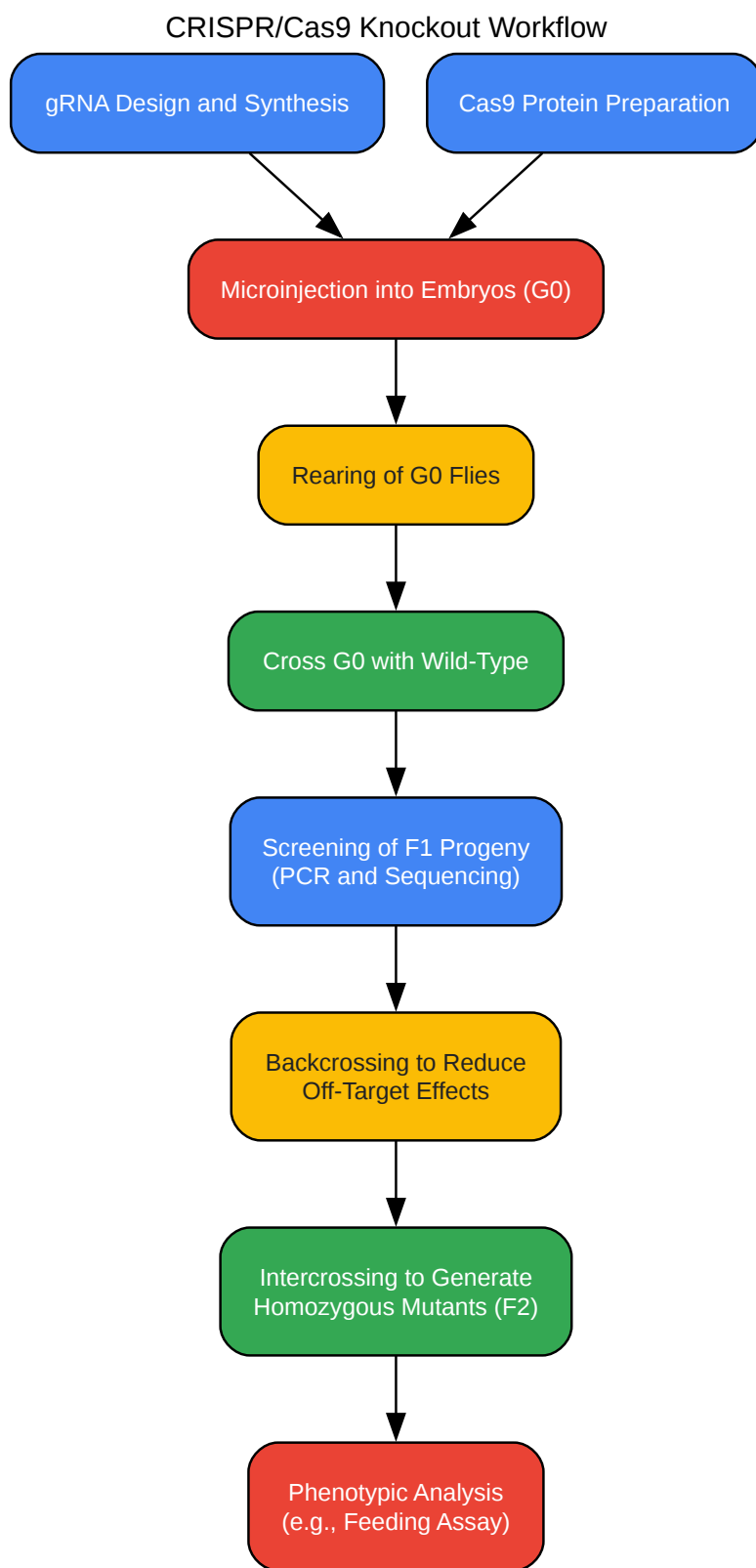
Logical Flow of Peripheral Sulfakinin Signaling in the Antennae

Peripheral SK Signaling in Insect Antennae



SK Intracellular Signaling Cascade





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